

A Comprehensive Technical Guide to Certified Reference Materials for Metazachlor ESA

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Compound of Interest

Compound Name: metazachlor ESA

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential technical information on certified reference materials (CRMs) for Metazachlor ethanesulfonic acid (ESA), a significant metabolite of the chloroacetamide herbicide metazachlor. This document offers a structured overview of available CRMs, detailed analytical methodologies, and a visualization of the metabolic pathway, serving as a critical resource for accurate quantification and risk assessment in environmental and food safety analysis.

Certified Reference Materials for Metazachlor ESA

The availability of high-purity, certified reference materials is fundamental for the accurate identification and quantification of **Metazachlor ESA** in various matrices. Several reputable suppliers offer CRMs that are produced and certified under stringent quality management systems such as ISO 17034 and ISO/IEC 17025.^{[1][2]} These standards ensure the traceability and reliability of the analytical results.

Below is a summary of commercially available **Metazachlor ESA** certified reference materials:

Supplier	Product Name/Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Format	Purity/Concentration	Certification/Grade
LGC Standards	Metazachlor-ethane sulfonic acid (ESA) / DRE-CA14950 020	172960-62-2	<chem>C14H17N3O4S</chem>	323.37	Neat	Not Specified	ISO 17025
Sigma-Aldrich (TraceCE RT®)	Metabolite M479H0 08	172960-62-2	<chem>C14H17N3O4S</chem>	323.37	Neat	Certified	ISO/IEC 17025, ISO 17034
HPC Standards	Metazachlor ESA / 681006	172960-62-2	<chem>C14H17N3O4S</chem>	323.37	1x10mg	Not Specified	ISO 9001, ISO 17034
HPC Standards	Metazachlor ESA sodium salt	Not Specified	Not Specified	345.35	Not Specified	High-purity	Meets international quality standards
Shimadzu	Metazachlor ESA / C7232	172960-62-2	<chem>C14H17N3O4S</chem>	323.37	1 mg, 5 mg, 10 mg, 25 mg, 100 mg	≥ 98.00%	Not Specified

Shimadzu	[¹³ C ₆]-Metazachlor ESA / C7098	172960-62-2 (unlabeled d)	¹³ C ₆ C ₈ H ₁₇ N ₃ O ₄ S	329.32	Not Specified	≥ 98.00%, ≥ 99% ¹³ C	Not Specified
Pharmaffiliates	Metazachlor ethane sulfonic acid	172960-62-2	C ₁₄ H ₁₇ N ₃ O ₄ S	323.37	Not Specified	Not Specified	Not Specified
ESSLAB	Metazachlor ethane sulfonic acid / 10618.14 -100-AN	172960-62-2	C ₁₄ H ₁₇ N ₃ O ₄ S	323.37	100 µg/mL in Acetonitrile	100 µg/mL	Not Specified

Experimental Protocols for the Analysis of Metazachlor ESA

The analysis of the polar metabolite **Metazachlor ESA** in environmental and food samples is predominantly performed using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This technique offers the required sensitivity and selectivity for detecting low concentrations in complex matrices.

Sample Preparation

The choice of sample preparation method depends on the matrix and the required limit of quantification.

- **Direct Injection for Water Samples:** For relatively clean water matrices like drinking water, direct injection of a large volume (e.g., 100 µL) of the filtered sample can be a straightforward and rapid approach.^[3] This method minimizes sample manipulation and potential for analyte loss.

- Solid-Phase Extraction (SPE) for Water and Complex Matrices: For more complex aqueous samples or when lower detection limits are required, Solid-Phase Extraction (SPE) is a common enrichment and clean-up step.[4]
 - Sorbent: Nonporous graphitized carbon or hydrophilic-lipophilic balance (HLB) cartridges are effective for trapping polar metabolites like **Metazachlor ESA**.[4][5]
 - Procedure:
 - Condition the SPE cartridge with an appropriate solvent (e.g., methanol) followed by water.
 - Load a specific volume of the water sample (e.g., 250 mL) onto the cartridge.[4]
 - Wash the cartridge to remove interferences.
 - Elute the analytes with a small volume of a suitable solvent, such as methanol containing a buffer like ammonium acetate.[4]
 - The eluate is then typically evaporated to dryness and reconstituted in the initial mobile phase for LC-MS/MS analysis.[4]
- Extraction from Agricultural Crops:
 - Extraction Solvent: Acetonitrile is commonly used for the initial extraction from homogenized samples.[5]
 - pH Adjustment: Adjusting the pH of the extract to 3 can improve the extraction efficiency. [5]
 - Clean-up: A hydrophilic-lipophilic balance (HLB) cartridge can be used for sample purification.[5]

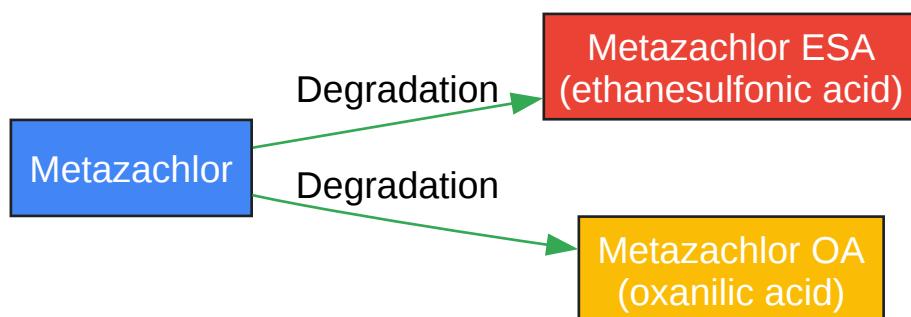
LC-MS/MS Analysis

- Chromatography:

- Column: A reversed-phase C18 column is typically used for the separation of **Metazachlor ESA** and other related metabolites.[3]
- Mobile Phase: A gradient elution with a mixture of water and a polar organic solvent like acetonitrile or methanol is employed. To improve peak shape and ionization efficiency, additives such as formic acid or ammonium formate are commonly used.[3]
 - Example Mobile Phase A: Water with 5 mmol NH₄ formate and 0.01% formic acid.[3]
 - Example Mobile Phase B: Acetonitrile with 5 mmol NH₄ formate and 0.01% formic acid.[3]
- Injection Volume: Typically ranges from a few microliters to 100 µL for direct injections.[3]
- Mass Spectrometry:
 - Ionization: Electrospray ionization (ESI) is the preferred ionization technique, and it can be operated in either positive or negative ion mode.[3]
 - Detection: Tandem mass spectrometry (MS/MS) is used for its high selectivity and sensitivity. The instrument is operated in Multiple Reaction Monitoring (MRM) mode, where specific precursor-to-product ion transitions are monitored for both quantification and confirmation of the analyte's identity.

Metabolic Pathway of Metazachlor

Metazachlor undergoes transformation in the environment, primarily in soil and water, to form more polar metabolites. The two major degradation products are Metazachlor ethanesulfonic acid (ESA) and Metazachlor oxanic acid (OA).[1][6][7][8][9] Understanding this pathway is crucial for assessing the overall environmental impact of metazachlor use.



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Caption: Metabolic degradation pathway of Metazachlor.

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